

An In-Depth Technical Guide to 3-Methoxydiphenylamine: Structure, Properties, and Synthesis

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Compound of Interest

| | |
|----------------|--------------------------|
| Compound Name: | 3-ethoxy-N-phenylaniline |
| CAS No.: | 43035-14-9 |
| Cat. No.: | B1611088 |

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A Note on the Subject of this Guide: Initial research for a comprehensive technical guide on 3-ethoxydiphenylamine revealed a significant scarcity of available scientific literature and validated technical data for this specific compound. To provide a thorough and well-supported resource for researchers, scientists, and drug development professionals, the focus of this guide has been shifted to its closely related and extensively documented homolog, 3-methoxydiphenylamine. The structural difference, a single methylene group in the alkoxy substituent, allows for a scientifically robust guide that provides valuable insights that are likely applicable to the broader class of alkoxy-substituted diphenylamines.

Introduction to 3-Methoxydiphenylamine

3-Methoxydiphenylamine, also known as N-phenyl-m-anisidine, is an aromatic organic compound belonging to the diarylamine family. Its structure is characterized by two phenyl rings linked by a secondary amine, with a methoxy group (-OCH₃) substituent at the meta-position of one of the rings. This compound serves as a valuable intermediate in the synthesis of various organic molecules, including dyes, pharmaceuticals, and advanced materials.^[1] The presence

of the electron-donating methoxy group and the diarylamine core imparts specific electronic and structural properties that make it a subject of interest in materials science and medicinal chemistry.[2]

Chemical Structure and Molecular Properties

The fundamental characteristics of 3-methoxydiphenylamine are summarized below, providing a foundational understanding of its chemical identity.

Chemical Structure

The structure of 3-methoxydiphenylamine consists of a diphenylamine core with a methoxy group at the 3-position.

Figure 1: Chemical structure of 3-methoxydiphenylamine.

Molecular and Physical Properties

A summary of the key molecular and physical properties of 3-methoxydiphenylamine is provided in the table below.

| Property | Value | Source(s) |
|-------------------|------------------------------------|-----------|
| Molecular Formula | C ₁₃ H ₁₃ NO | [3] |
| Molecular Weight | 199.25 g/mol | [3] |
| CAS Number | 101-16-6 | [3] |
| Appearance | White to brown powder or crystals | [4] |
| Melting Point | 72-74 °C | [5] |
| Boiling Point | 160 °C at 2 mmHg | [4] |
| Density | 1.11 g/cm ³ | [4] |
| Flash Point | 132 °C | [4] |
| InChIKey | MKASXAGBWHIGCF-UHFFFAOYSA-N | [3] |

Synthesis of 3-Methoxydiphenylamine

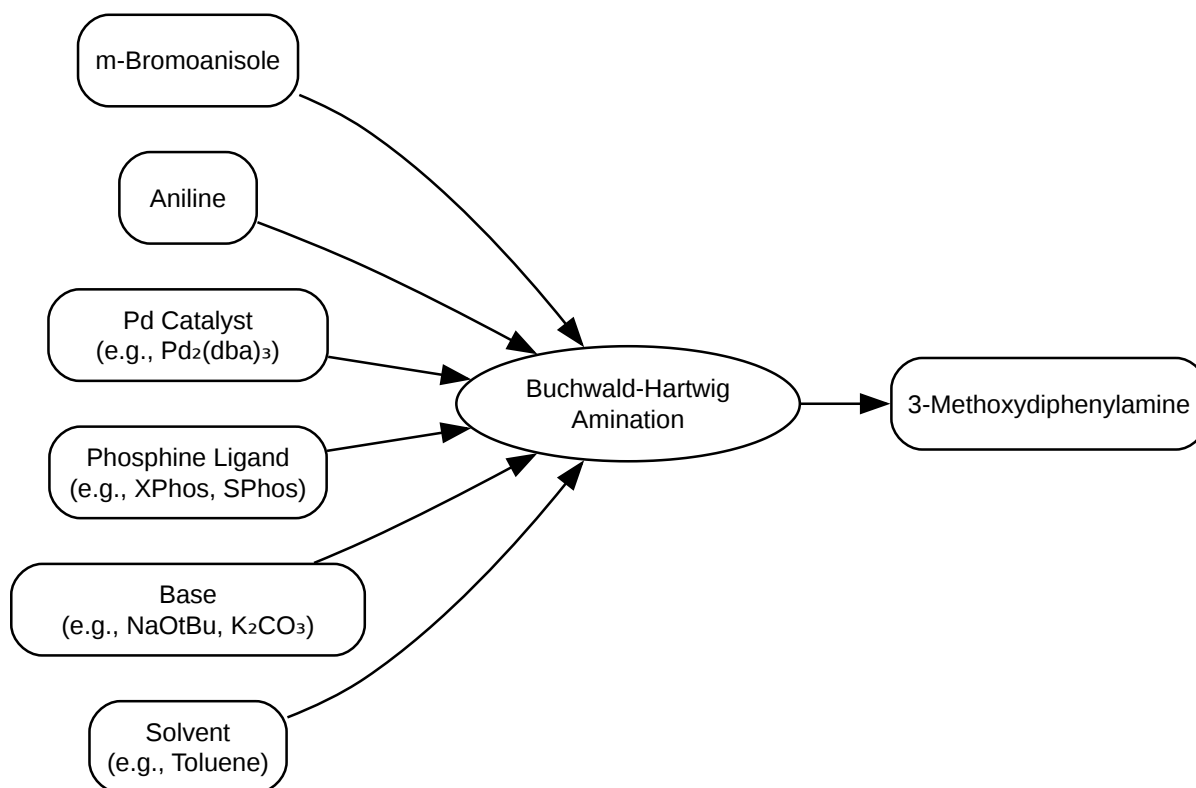
The synthesis of diarylamines like 3-methoxydiphenylamine is commonly achieved through cross-coupling reactions. The two most prominent methods are the Ullmann condensation and the Buchwald-Hartwig amination.

Ullmann Condensation

The Ullmann condensation is a classic method for forming carbon-nitrogen bonds, typically involving the reaction of an aryl halide with an amine in the presence of a copper catalyst at high temperatures.^{[6][7]} For the synthesis of 3-methoxydiphenylamine, this would involve the coupling of 3-methoxyaniline with an aryl halide or m-bromoanisole with aniline. Traditional Ullmann conditions are often harsh, requiring high temperatures and stoichiometric amounts of copper.^[6] However, modern modifications have been developed that utilize ligands to facilitate the reaction under milder conditions.^[8]

Buchwald-Hartwig Amination

A more contemporary and widely used method for C-N bond formation is the palladium-catalyzed Buchwald-Hartwig amination.^[9] This reaction offers several advantages over the Ullmann condensation, including milder reaction conditions, broader substrate scope, and higher functional group tolerance.^[10] The synthesis of 3-methoxydiphenylamine via this method would involve the reaction of m-bromoanisole with aniline, or 3-methoxyaniline with bromobenzene, in the presence of a palladium catalyst, a phosphine ligand, and a base.^[11]



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Figure 2: Workflow for the synthesis of 3-methoxydiphenylamine via Buchwald-Hartwig amination.

Experimental Protocol: Buchwald-Hartwig Amination

The following is a representative, generalized protocol for the synthesis of 3-methoxydiphenylamine via a Buchwald-Hartwig amination.

Materials:

- m-Bromoanisole
- Aniline
- Palladium(II) acetate ($\text{Pd}(\text{OAc})_2$)
- 2-Dicyclohexylphosphino-2',4',6'-triisopropylbiphenyl (XPhos)

- Sodium tert-butoxide (NaOtBu)
- Anhydrous toluene

Procedure:

- To a dry Schlenk flask under an inert atmosphere (e.g., argon or nitrogen), add Pd(OAc)₂ and XPhos.
- Add anhydrous toluene to the flask and stir for 5 minutes to form the catalyst complex.
- Add m-bromoanisole, aniline, and sodium tert-butoxide to the reaction mixture.
- Heat the reaction mixture to 80-100 °C and monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography-mass spectrometry (GC-MS).
- Upon completion, cool the reaction to room temperature and quench with water.
- Extract the product with an organic solvent (e.g., ethyl acetate).
- Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to yield pure 3-methoxydiphenylamine.

Spectroscopic Analysis

Spectroscopic techniques are essential for the structural elucidation and characterization of 3-methoxydiphenylamine.

¹H and ¹³C Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR spectroscopy provides information about the chemical environment of the hydrogen atoms in the molecule. The spectrum of 3-methoxydiphenylamine is expected to show distinct signals for the aromatic protons on both phenyl rings and a singlet for the methoxy group protons.

^{13}C NMR spectroscopy is used to determine the number and types of carbon atoms. The spectrum will show signals for the non-equivalent aromatic carbons and the methoxy carbon.

| ^1H NMR (CDCl_3) | Chemical Shift (ppm) | Multiplicity |
|--------------------------------------|----------------------|---------------|
| Aromatic Protons | 6.5 - 7.3 | Multiplet |
| NH Proton | ~5.7 | Broad Singlet |
| Methoxy Protons | ~3.8 | Singlet |

| ^{13}C NMR (CDCl_3) | Chemical Shift (ppm) |
|---|----------------------|
| Aromatic Carbons | 105 - 161 |
| Methoxy Carbon | ~55 |

Note: The exact chemical shifts and coupling constants can vary depending on the solvent and the specific NMR instrument used.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable tool for identifying the functional groups present in a molecule. The IR spectrum of 3-methoxydiphenylamine will exhibit characteristic absorption bands corresponding to the N-H bond, C-H bonds of the aromatic rings and the methoxy group, and the C-O bond of the ether linkage.

| Functional Group | Absorption Range (cm^{-1}) |
|---|---------------------------------------|
| N-H Stretch | 3350 - 3450 |
| Aromatic C-H Stretch | 3000 - 3100 |
| Aliphatic C-H Stretch (CH_3) | 2850 - 2960 |
| Aromatic C=C Stretch | 1500 - 1600 |
| C-N Stretch | 1250 - 1350 |
| C-O Stretch (Aryl ether) | 1200 - 1275 |

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of a compound. For 3-methoxydiphenylamine, the molecular ion peak (M^+) would be observed at an m/z corresponding to its molecular weight (199.25).[12] The fragmentation pattern can provide further structural information.

Applications in Research and Development

3-Methoxydiphenylamine is a versatile building block with applications in several areas of chemical research and industry.

- **Dye and Pigment Synthesis:** It serves as a precursor in the manufacturing of certain dyes and pigments.[4]
- **Pharmaceutical Intermediates:** The diarylamine scaffold is present in numerous biologically active molecules, making 3-methoxydiphenylamine a useful starting material in drug discovery.[1]
- **Materials Science:** Substituted diphenylamines are investigated for their potential use in organic electronics, such as hole-transporting materials in perovskite solar cells and organic light-emitting diodes (OLEDs), due to their electronic properties.[1][2]
- **Rubber Industry:** It can be used as an intermediate in the production of antioxidants and other additives for rubber.[1]

Safety and Handling

3-Methoxydiphenylamine should be handled with appropriate safety precautions in a laboratory setting.

- **Hazards:** It may cause skin, eye, and respiratory tract irritation.[3]
- **Handling:** Use in a well-ventilated area, preferably in a chemical fume hood. Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[13] Avoid inhalation of dust and contact with skin and eyes.

- Storage: Store in a tightly sealed container in a cool, dry place away from incompatible materials such as strong oxidizing agents.[\[14\]](#)

Conclusion

3-Methoxydiphenylamine is a valuable aromatic intermediate with a well-defined chemical structure and a range of applications in the synthesis of dyes, pharmaceuticals, and advanced materials. Its synthesis is readily achievable through modern cross-coupling methodologies like the Buchwald-Hartwig amination. The spectroscopic and physical properties of 3-methoxydiphenylamine are well-characterized, providing a solid foundation for its use in research and development. As the demand for novel organic materials and complex pharmaceutical agents grows, the utility of versatile building blocks like 3-methoxydiphenylamine is likely to expand.

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